

5-Chloro-2,3-dimethylpyrazine chemical properties

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Compound of Interest

Compound Name: 5-Chloro-2,3-dimethylpyrazine

CAS No.: 59489-32-6

Cat. No.: B1590686

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An In-Depth Technical Guide to the Chemical Properties and Applications of **5-Chloro-2,3-dimethylpyrazine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Chloro-2,3-dimethylpyrazine (CAS No. 59489-32-6) is a halogenated pyrazine derivative that serves as a critical and versatile intermediate in modern organic synthesis.^[1] Its unique electronic properties, stemming from the electron-deficient pyrazine core, render the chloro substituent highly susceptible to a variety of chemical transformations. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, spectroscopic signature, synthesis, and core reactivity. Furthermore, it details its applications as a building block in pharmaceutical and materials science, alongside essential safety and handling protocols, to provide a holistic resource for laboratory and development professionals.

Chemical Identity and Molecular Structure

5-Chloro-2,3-dimethylpyrazine is an aromatic heterocycle. The pyrazine ring, an isomer of diazine, contains two nitrogen atoms at positions 1 and 4.[2][3] This arrangement significantly influences the molecule's electronic distribution and reactivity. The IUPAC name for this compound is **5-chloro-2,3-dimethylpyrazine**. [4]

Caption: Molecular structure and key identifiers of **5-Chloro-2,3-dimethylpyrazine**.

Physicochemical Properties

The compound is typically encountered as a yellow oil or liquid under standard conditions.[1][4] Its physical properties are summarized in the table below, providing essential data for experimental design and process chemistry.

Property	Value	Source
Molecular Formula	C ₆ H ₇ ClN ₂	[1][4]
Molecular Weight	142.59 g/mol	[4]
Physical Form	Yellow Oil / Liquid	[1][4]
Boiling Point	81°C @ 18 Torr	[1]
Density	1.2 ± 0.1 g/cm ³	[1]
Flash Point	90.3 ± 11.5 °C	[1]
Refractive Index	1.526	[1]
XLogP3	1.5	[1]
Topological Polar Surface Area	25.8 Å ²	[1]

Spectroscopic Characterization

Spectroscopic analysis is fundamental to confirming the identity and purity of **5-Chloro-2,3-dimethylpyrazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum provides a clear signature for the molecule's proton environment. The two methyl groups and the lone aromatic proton are distinctly resolved.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 8.32 (s, 1H): This singlet corresponds to the single proton on the pyrazine ring. Its downfield chemical shift is characteristic of protons on electron-deficient aromatic rings.[\[1\]](#)
 - δ 2.54 (s, 6H): This singlet integrates to six protons, representing the two equivalent methyl groups attached to the pyrazine ring.[\[1\]](#)

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and isotopic pattern characteristic of a monochlorinated compound.

- UPLC-MS: A peak is observed at $m/z = 143$, corresponding to the protonated molecule $[\text{M}+\text{H}]^+$.[\[1\]](#) The exact mass is 142.0298 Da.[\[1\]](#)

Synthesis and Reactivity

The utility of **5-Chloro-2,3-dimethylpyrazine** in drug development stems from its predictable synthesis and versatile reactivity.

Synthesis Protocol

A common and efficient laboratory-scale synthesis involves the chlorination of 2,3-dimethylpyrazine 1-oxide using phosphorus oxychloride (POCl_3).[\[1\]](#)

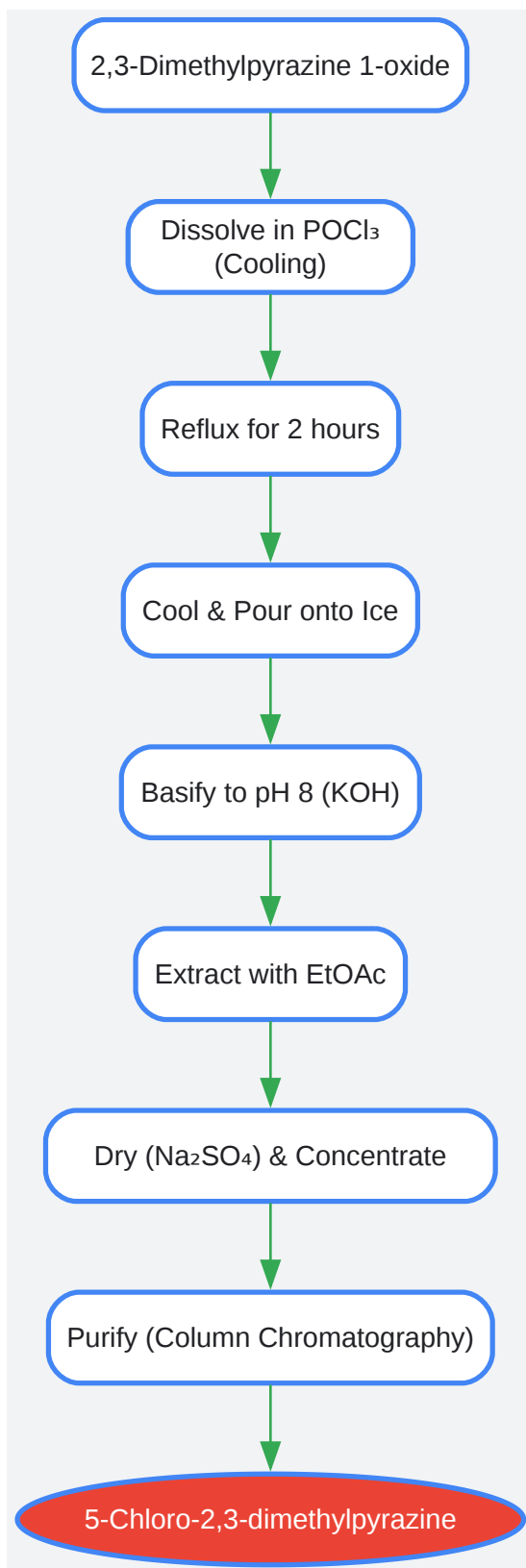
Expertise & Causality: The choice of POCl_3 is critical; it acts as both a chlorinating agent and a dehydrating agent, converting the N-oxide into the corresponding chloro-substituted pyrazine. The reaction proceeds via an electrophilic attack on the N-oxide oxygen, followed by rearrangement and chloride attack.

Experimental Protocol: Synthesis from 2,3-Dimethylpyrazine 1-oxide[\[1\]](#)

- Preparation: Dissolve 2,3-Dimethylpyrazine 1-oxide (1.0 eq) in phosphorus oxychloride (POCl_3 , ~8-10 eq) in a round-bottom flask equipped with a reflux condenser, under a

nitrogen or argon atmosphere and with cooling (ice bath).

- Reaction: Gradually heat the mixture to reflux and maintain for 2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Quenching: After cooling the reaction mixture to room temperature, pour it slowly onto crushed ice with vigorous stirring. This step hydrolyzes the excess POCl₃ and must be performed cautiously in a well-ventilated fume hood due to the exothermic nature and release of HCl gas.
- Neutralization: Basify the aqueous mixture to a pH of approximately 8 using a saturated potassium hydroxide (KOH) solution while maintaining cooling with an ice bath.
- Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate (EtOAc) three times.
- Workup: Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the resulting crude residue by column chromatography on silica gel (eluent: petroleum ether/EtOAc gradient, e.g., 100:1 to 60:1) to yield **5-Chloro-2,3-dimethylpyrazine** as a yellow oil.[\[1\]](#)



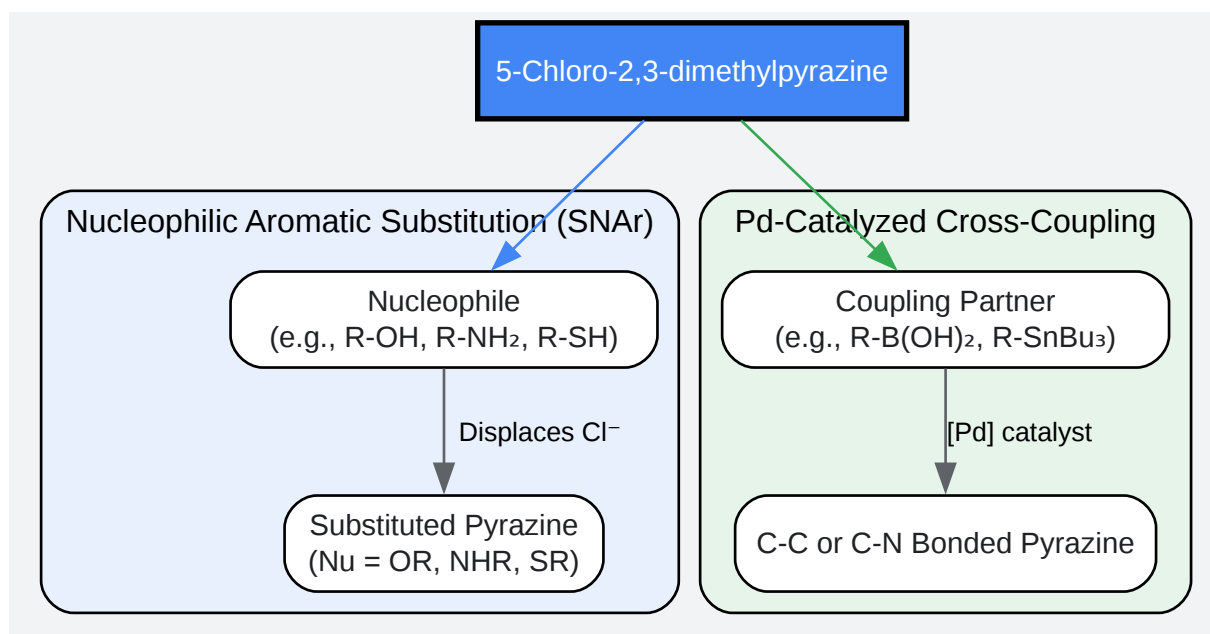
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Caption: Workflow for the synthesis of **5-Chloro-2,3-dimethylpyrazine**.

Core Reactivity

The reactivity is dominated by the chloro substituent, which is activated by the electron-withdrawing nature of the two nitrogen atoms in the pyrazine ring. This makes the carbon atom attached to the chlorine electron-deficient and an excellent site for nucleophilic attack.

- **Nucleophilic Aromatic Substitution (S_NAr):** The compound readily undergoes S_NAr reactions with a wide range of nucleophiles, including alcohols, amines, and thiols.[1] This allows for the straightforward introduction of diverse functional groups, a key strategy in building molecular libraries for drug discovery.
- **Palladium-Catalyzed Cross-Coupling Reactions:** It is an excellent substrate for modern cross-coupling reactions such as Suzuki, Stille, and Buchwald-Hartwig aminations.[1] These reactions are cornerstones of pharmaceutical chemistry, enabling the precise formation of carbon-carbon and carbon-nitrogen bonds to construct complex molecular scaffolds.[5]



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Caption: Key reactivity pathways for **5-Chloro-2,3-dimethylpyrazine**.

Applications in Drug Development and Research

The prevalence of chloro-containing molecules in FDA-approved drugs underscores the importance of chlorinated intermediates.[6][7] **5-Chloro-2,3-dimethylpyrazine** is a valuable building block for creating libraries of pyrazine-containing compounds, which are themselves a privileged scaffold in medicinal chemistry.[8] The pyrazine motif is found in numerous biologically active molecules, and the ability to functionalize the 5-position via the chloro group provides a direct route to novel chemical entities for screening and lead optimization.

Safety, Handling, and Storage

Proper handling of **5-Chloro-2,3-dimethylpyrazine** is essential for laboratory safety. It is classified as an irritant and requires careful management.

- GHS Classification:
 - Signal Word: Warning[1][4]
 - Hazard Statements: H315 (Causes skin irritation).[1] Other potential hazards based on similar compounds and supplier information include H302 (Harmful if swallowed), H319/H320 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[4][9][10]
- Precautionary Measures & Handling:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][9]
 - P264: Wash skin thoroughly after handling.[1][9]
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1][9]
 - Handle in a well-ventilated area, preferably a chemical fume hood.[11]
 - Keep away from sources of ignition.[11]
- First Aid:
 - If on Skin (P302+P352): Wash with plenty of soap and water. If irritation occurs, seek medical advice.[1][9]

- If in Eyes (P305+P351+P338): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][9]
- If Swallowed: Call a poison center or doctor if you feel unwell.[12]
- Storage:
 - Store in a tightly closed container in a dry, well-ventilated place.[11]
 - For long-term stability, storage under an inert atmosphere (e.g., Argon or Nitrogen) at room temperature is recommended.[4]

Conclusion

5-Chloro-2,3-dimethylpyrazine is a high-value chemical intermediate whose properties are well-defined by its structure. The interplay between the electron-deficient pyrazine ring and the reactive chloro group provides a reliable and versatile platform for advanced organic synthesis. A thorough understanding of its physicochemical properties, reactivity, and safety protocols, as outlined in this guide, enables researchers and drug development professionals to effectively and safely leverage this compound in the creation of novel and complex molecules.

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